

Dilauryl Maleate: Basic Information

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Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

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For reference in your experimental work, here are the key identifiers and properties of **dilauryl maleate**.

- **CAS Number:** 2915-52-8 [1] [2]
- **Molecular Formula:** C₂₈H₅₂O₄ [1] [2]
- **Molecular Weight:** 452.7 g/mol [1]

The following table summarizes its known physical properties [2]:

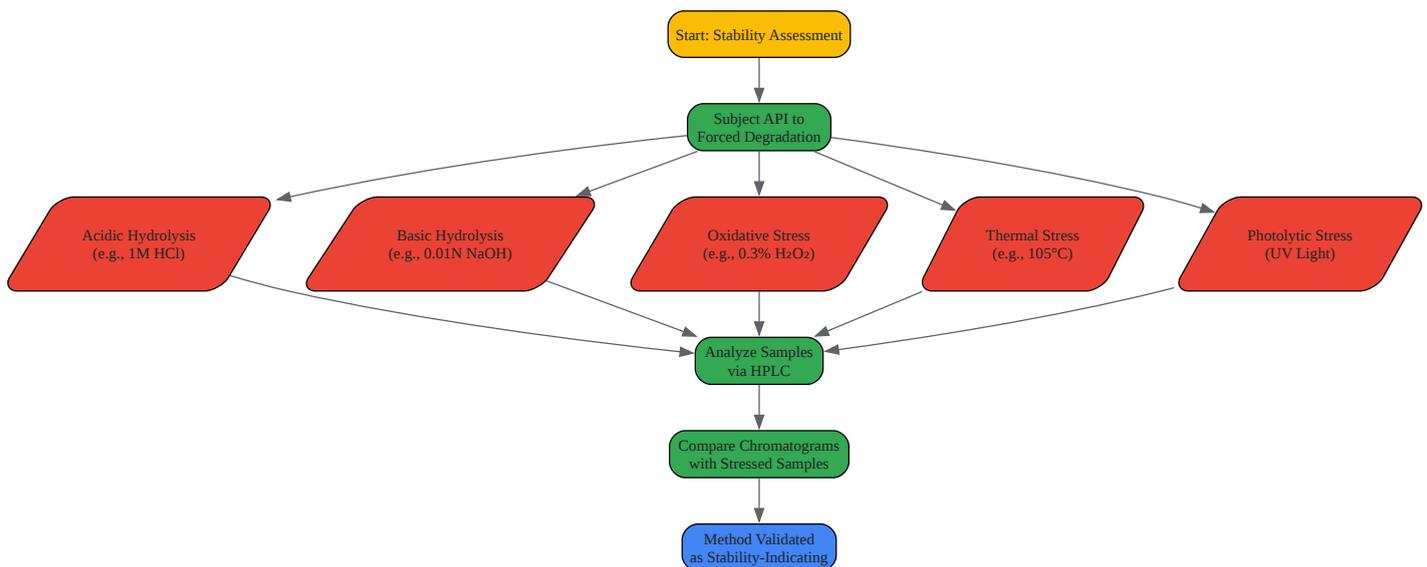
Property	Value
Boiling Point	521.8 °C at 760 mmHg
Flash Point	245.2 °C
Density	0.921 g/cm ³
Vapor Pressure	5.52E-11 mmHg at 25°C
Refractive Index	1.463

Stability Assessment & Methodologies

While direct stability data for **dilauryl maleate** is lacking, you can establish its stability profile using forced degradation studies, a standard methodology in pharmaceutical development [3]. The core principle is to

subject the compound to exaggerated stress conditions and use a stability-indicating method (like HPLC) to monitor for degradation products.

The workflow below outlines the general process for conducting these studies.



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Detailed Experimental Protocol for Forced Degradation

This protocol is adapted from a published study on another maleate compound, flupirtine maleate, and can serve as a template for investigating **dilauryl maleate** [3].

1. Preparation of Stock Solution

- Accurately weigh about 10 mg of **dilauryl maleate**.
- Transfer to a 10 mL volumetric flask and dissolve, then dilute to mark with an appropriate solvent (e.g., methanol) to create a stock solution of 1000 µg/mL [3].

2. Stress Conditions to Apply

- **Acidic Hydrolysis:** Prepare stress solution using 1 mL of stock solution and 1 mL of 1M HCl. Withdraw samples at intervals (e.g., 30 min, 1, 3, 6 hours) and neutralize with 0.01M NaOH before analysis [3].
- **Basic Hydrolysis:** Prepare stress solution using 1 mL of stock solution and 1 mL of 0.01N NaOH. Withdraw samples at intervals and neutralize with 0.01M HCl before analysis [3].
- **Oxidative Stress:** Prepare stress solution using 1 mL of stock solution and 1 mL of 0.3% hydrogen peroxide (H₂O₂). Withdraw samples at intervals for analysis [3].
- **Thermal Stress:** Spread the solid **dilauryl maleate** as a thin layer in a petri dish and heat in an oven at 105°C. Withdraw samples at 0, 3, 6, 12, and 24 hours for analysis [3].
- **Photolytic Stress:** Expose a solid sample or solution of **dilauryl maleate** to UV radiation in a photostability chamber according to ICH guidelines (e.g., 1.2 million lux-hours) [3].

3. HPLC Analysis of Degradation

- After degradation, dilute all samples with the mobile phase to a consistent concentration (e.g., 50 µg/mL).
- Analyze using a developed RP-HPLC method. An example method from literature uses:
 - **Column:** C18 (e.g., 250 mm × 4.6 mm, 5µm)
 - **Mobile Phase:** Methanol:Water (80:20, v/v) with 0.2% triethylamine, pH adjusted to 3.0-3.1
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** PDA detector at 254 nm
 - **Injection Volume:** 20 µL [3]

Frequently Asked Questions (FAQs)

Q1: What is the primary chemical reaction used to synthesize dilauryl maleate? It is primarily synthesized via the **esterification of maleic acid with lauryl alcohol**. This reaction requires an acid catalyst and is typically performed under reflux conditions to drive the equilibrium toward product formation by removing water [1].
Maleic Acid + 2 Lauryl Alcohol → Dilauryl Maleate + 2 Water

Q2: What are the main applications of dilauryl maleate in research and industry? Based on the available information, its applications include:

- **Polymer Production:** Used as a monomer in synthesizing polyesters and other polymers [1].
- **Surfactants & Emulsifiers:** Acts as an emulsifier and stabilizer in cosmetic and personal care formulations [1].
- **Lubricants:** Incorporated into lubricating compositions to reduce friction and wear [1].

Q3: What is a stability-indicating method (SIAM), and why is it critical? A stability-indicating assay method (SIAM) is a validated analytical procedure that can accurately and reliably measure the active ingredient without interference from degradation products, excipients, or other potential impurities. It is a regulatory requirement to prove that the method is "stability-indicating," meaning it can detect changes in the active ingredient's potency over time [3].

Troubleshooting Common Scenarios

Scenario	Possible Cause	Suggested Action
Low conversion during synthesis	Inefficient catalyst, incorrect stoichiometry, or inadequate water removal [1].	Optimize catalyst type/loading (e.g., phosphotungstic acid, Amberlyst resins). Use a 1:4 molar ratio of acid to alcohol. Use a Dean-Stark apparatus or molecular sieves [1].
Multiple unknown peaks in HPLC	Significant degradation under stress conditions [3].	Identify and characterize major degradation products (D1, D2, etc.) using techniques like NMR and mass spectrometry to understand degradation pathways [3].
Poor peak shape in HPLC	Interaction with residual silanols on the column [3].	Add a masking agent like 0.2% triethylamine to the mobile phase and adjust pH to 3.0-3.1 to improve peak shape [3].

Key Recommendations for Researchers

- **Establish a Baseline:** Since specific stability data is not publicly available, your first step should be to conduct forced degradation studies on your specific batch of **dilauryl maleate** to establish its

stability profile.

- **Focus on Hydrolysis:** Given that **dilauryl maleate** is a diester, it is particularly susceptible to hydrolytic degradation (both acidic and basic). Ensure your stability studies and storage conditions (e.g., use of desiccants) adequately address this risk [3].
- **Storage Advice:** Based on its high boiling point and low vapor pressure, it is stable at room temperature. However, due to its ester functionality, it should be stored in a **cool, dry place**, away from moisture and strong acids/bases. Although not specified in the results, storing in an airtight container is generally recommended for chemicals.

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References

1. Buy Dilauryl maleate | 2915-52-8 [smolecule.com]
2. Cas 2915-52-8, DILAURYL | lookchem MALEATE [lookchem.com]
3. of Identification and a Stability-Indicating... Degradation Products [pmc.ncbi.nlm.nih.gov]

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